

Application Notes and Protocols for C.I. Acid Blue 158 Staining Solution

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Compound of Interest

Compound Name: C.I. Acid blue 158

Cat. No.: B1201952

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Introduction

C.I. Acid Blue 158 is a versatile anionic dye belonging to the monoazo (metallized) family of colorants.[1] While extensively utilized in the textile, leather, and printing industries for its vibrant blue coloration and good fastness properties, its application in biological and research settings is an emerging area of interest.[2][3] These notes provide a comprehensive overview and a generalized protocol for the preparation and application of a **C.I. Acid Blue 158** staining solution for potential use in laboratory research. Given the limited specific protocols in scientific literature for this particular dye in biological applications, the following information is based on its general chemical properties and established methodologies for similar acid dyes.

Physicochemical Properties

A summary of the key properties of **C.I. Acid Blue 158** is presented in the table below. Understanding these properties is crucial for the preparation, application, and storage of the staining solution.

Property	Value	Reference
C.I. Name	Acid Blue 158	[4]
C.I. Number	14880	[1][4]
CAS Number	6370-08-7	[1][4]
Molecular Formula	C ₂₀ H ₁₃ N ₂ NaO ₈ S ₂ (representative)	[4]
Appearance	Dark blue powder	[2][4]
Solubility	Soluble in water and alcohol	[2][4]
pH Stability	Expected to be most stable in pH 1-11	[1]
Lightfastness (AATCC)	5-6 (on a scale of 1-8)	[1]

Principle of Staining

Acid dyes, such as **C.I. Acid Blue 158**, are anionic and carry a negative charge. In an acidic solution, they will bind to cationic (positively charged) components within a biological sample. The primary targets for staining are typically proteins and other macromolecules with basic functional groups (e.g., amino groups) that become protonated at low pH. The metallized nature of **C.I. Acid Blue 158**, often containing chromium, can enhance its binding affinity and stability.[3][4]

Potential Applications in Research

Based on its chemical properties, **C.I. Acid Blue 158** may be explored for the following research applications:

- **General Protein Staining:** Similar to other acid dyes like Coomassie Blue, it could potentially be used for the visualization of proteins in polyacrylamide gels (PAGE).
- **Histological Staining:** It may serve as a counterstain in various histological procedures to provide contrast to specific cellular components.

- **Connective Tissue Staining:** The dye's affinity for proteins suggests it could be useful for staining collagen and other extracellular matrix components.

Experimental Protocol: Preparation of a 0.1% (w/v) C.I. Acid Blue 158 Staining Solution

This protocol provides a general guideline for preparing a stock solution of **C.I. Acid Blue 158**. Further optimization of the solvent system and dye concentration may be necessary depending on the specific application.

Materials:

- **C.I. Acid Blue 158** powder (CAS No. 6370-08-7)
- Distilled or deionized water
- Glacial acetic acid
- Methanol (optional, for protein gel staining)
- Volumetric flasks
- Graduated cylinders
- Magnetic stirrer and stir bar
- Weighing balance
- Filter paper (e.g., Whatman No. 1) and funnel

Solution Preparation:

The composition of the staining solution will vary based on the intended application. Below are two common formulations for general histological staining and for protein gel staining.

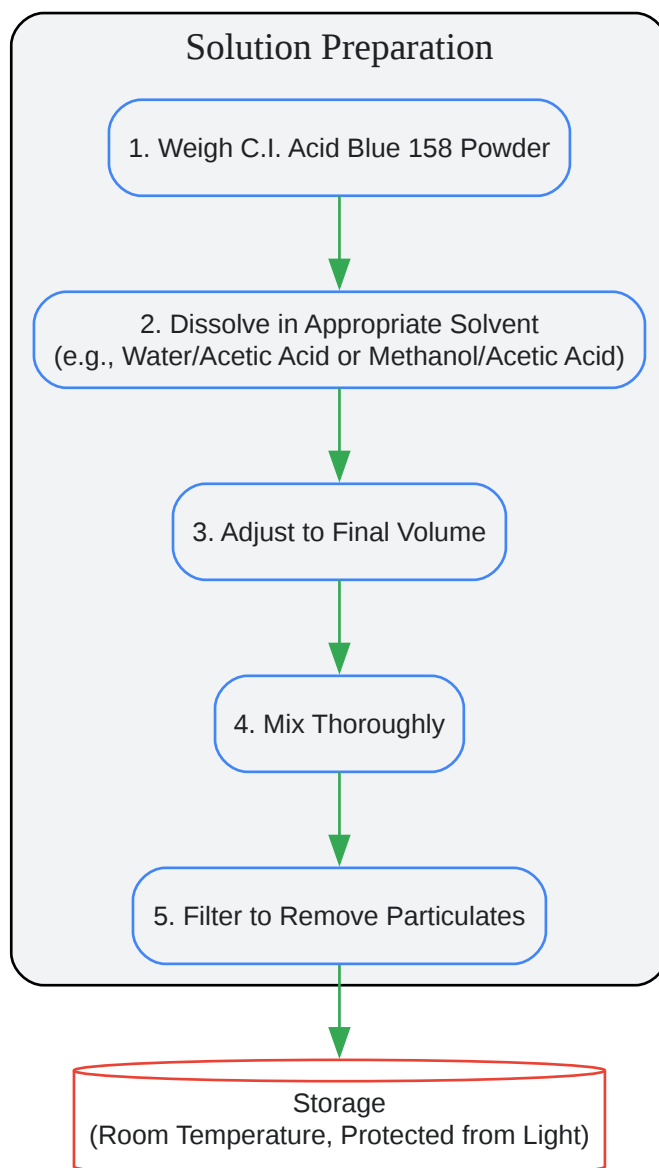
Component	Histological Staining (Aqueous)	Protein Gel Staining (Methanolic)
C.I. Acid Blue 158	0.1 g	0.1 g
Distilled Water	99 mL	50 mL
Glacial Acetic Acid	1 mL	10 mL
Methanol	-	40 mL
Total Volume	100 mL	100 mL

Procedure:

- Weighing the Dye: Accurately weigh 0.1 g of **C.I. Acid Blue 158** powder.
- Dissolving the Dye:
 - For Aqueous Solution: Add the dye to a beaker containing approximately 80 mL of distilled water. Add 1 mL of glacial acetic acid. Place the beaker on a magnetic stirrer and stir until the dye is completely dissolved.
 - For Methanolic Solution: In a fume hood, add the dye to a beaker containing 40 mL of methanol. Stir until the dye is dissolved. Slowly add 50 mL of distilled water, followed by 10 mL of glacial acetic acid.
- Final Volume Adjustment: Transfer the dissolved dye solution to a 100 mL volumetric flask. Rinse the beaker with a small amount of the respective solvent (water or methanol/water mixture) and add the rinsing to the volumetric flask. Bring the solution to the final volume of 100 mL with the solvent.
- Mixing and Filtration: Stopper the flask and invert it several times to ensure thorough mixing. For optimal results and to remove any undissolved particles, filter the solution through Whatman No. 1 filter paper.
- Storage: Store the staining solution in a tightly capped bottle at room temperature, protected from light.^{[5][6]} The solution should be stable for several months.

Experimental Workflow

The following diagram illustrates the general workflow for preparing the **C.I. Acid Blue 158** staining solution.



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